

Feruloylputrescine stability issues in experimental conditions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Feruloylputrescine

CAS No.: 91000-11-2

Cat. No.: S1799947

[Get Quote](#)

Feruloylputrescine Overview

Feruloylputrescine is a bioactive compound consisting of ferulic acid and putrescine molecules linked together [1]. The table below summarizes its key characteristics based on the available literature.

Property	Description
Chemical Structure	Hydroxycinnamic acid (ferulic acid) amide linked to putrescine (diamine) [1].
Known Sources	Identified in maize (corn) bran and fiber, and more recently in orange peel [2] [1].

| **Key Biological Activities** | - Acts as a **Michael acceptor**, potentially inducing phase II detoxifying enzymes [1].

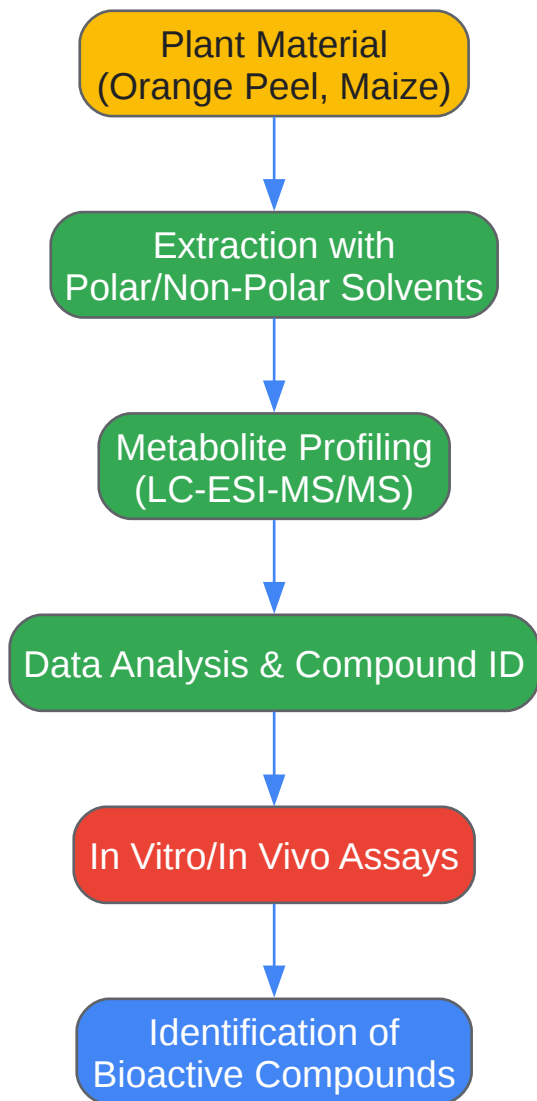
- Demonstrates **antioxidant** and **anti-inflammatory** properties [1].
- Found to **inhibit TMA production**, a gut metabolite linked to cardiovascular disease [2]. | | **Research Context** | Studied for its **chemopreventive** potential in maize byproducts [1] and its role in **improving heart health** via orange peel extracts [2]. |

Experimental Context & Workflows

While specific protocols for studying **feruloylputrescine** stability were not available, the research that identified it involved the following general workflows for compound discovery and validation.

Metabolomics Workflow for Compound Identification

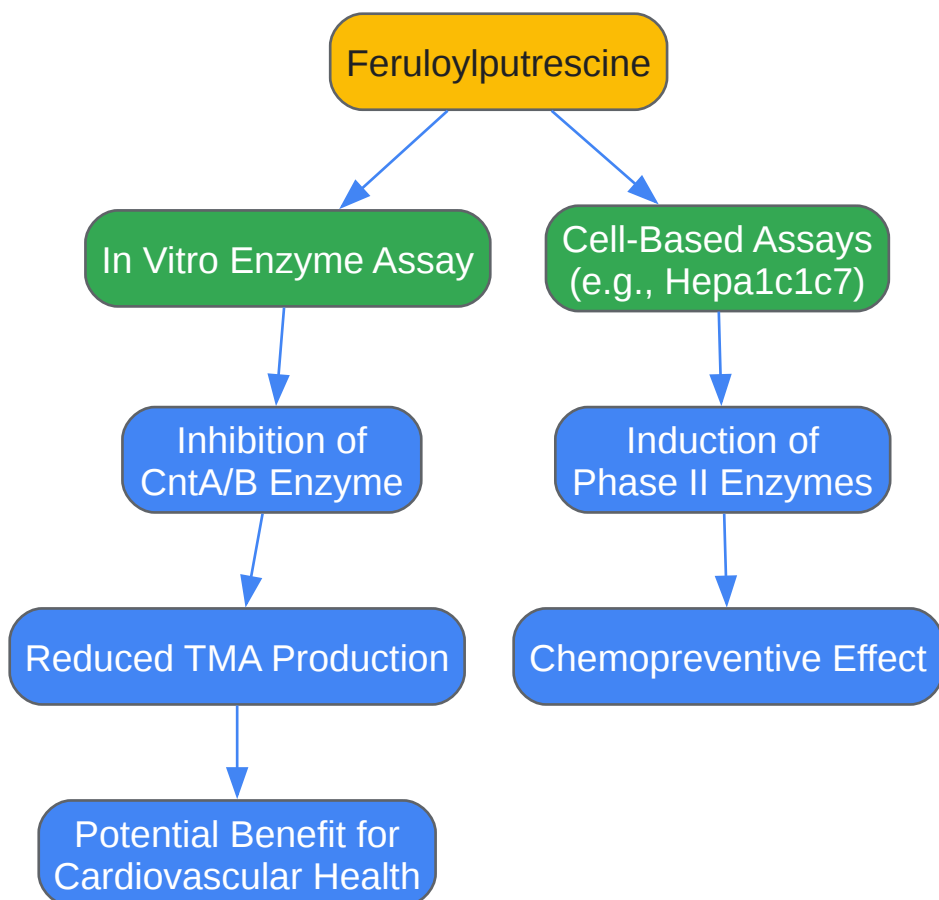
This diagram outlines a general metabolomics approach used in the cited studies to identify bioactive compounds like **feruloylputrescine** from complex plant materials [3] [4] [2].



[Click to download full resolution via product page](#)

Bioactivity Assessment of Feruloylputrescine

The diagram below illustrates the key experimental steps and findings from studies that validated one of **feruloylputrescine**'s bioactivities [2] [1].



[Click to download full resolution via product page](#)

Inferred Stability Considerations

The search results did not explicitly detail stability issues, but the chemical structure and research contexts suggest potential factors to investigate.

- **Michael Acceptor Activity:** The α,β -unsaturated carbonyl moieties in **feruloylputrescine** make it a **Michael acceptor** [1]. This reactive property is key to its bioactivity but may also render it susceptible to **nucleophilic attack** by agents like thiols in buffers or cellular components, potentially leading to degradation.
- **pH and Temperature:** The compound was studied in the context of **highly alkaline wastewater (nejayote)** from maize processing [1] and extracted from orange peel using solvents [2]. Its stability is likely influenced by **pH and temperature** during extraction and storage.

- **Experimental Recommendations:** When designing stability studies, consider monitoring parameters such as:
 - **pH of solutions**
 - **Incubation temperature**
 - **Exposure to light**
 - **Storage duration**
 - **Presence of antioxidants** (e.g., EDTA) to mitigate degradation [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Chemopreventive effects of feruloyl putrescines from ... [sciencedirect.com]
2. Study shows orange peel extract may improve heart health [medicalxpress.com]
3. Key metabolic pathways of the aging process of Citri ... [pmc.ncbi.nlm.nih.gov]
4. Metabolome profiling and molecular docking analysis ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Feruloylputrescine stability issues in experimental conditions].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1799947#feruloylputrescine-stability-issues-in-experimental-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com